

# 2,4-Mesitylenedisulfonyl Dichloride molecular structure and weight

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## Compound of Interest

Compound Name: 2,4-Mesitylenedisulfonyl Dichloride

Cat. No.: B1364509

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## An In-Depth Technical Guide to 2,4-Mesitylenedisulfonyl Dichloride

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **2,4-Mesitylenedisulfonyl Dichloride**. It delves into the molecule's structural and chemical properties, outlines a robust synthesis protocol, discusses its applications with a focus on causality, and provides essential safety and handling information.

## Introduction and Strategic Overview

**2,4-Mesitylenedisulfonyl Dichloride** (MDSD) is a bifunctional aromatic sulfonyl chloride. Its structure, featuring a mesitylene (1,3,5-trimethylbenzene) core substituted with two sulfonyl chloride groups at the 2- and 4-positions, makes it a valuable and versatile reagent in synthetic chemistry. The presence of three methyl groups on the aromatic ring provides steric hindrance, which can influence regioselectivity in reactions. Furthermore, the two reactive sulfonyl chloride moieties allow it to act as a potent crosslinking agent or a difunctional linker for conjugating molecules.

This guide provides an in-depth look at MDSD, moving beyond a simple datasheet to explain the rationale behind its use in various scientific contexts, particularly in the development of complex molecules and advanced materials.

# Molecular Structure and Physicochemical Properties

The foundational attributes of a reagent dictate its reactivity and suitability for specific applications. The key properties of MDSD are summarized below.

## Molecular Structure

The structure of **2,4-Mesitylenedisulfonyl Dichloride** is characterized by a central benzene ring with three methyl groups and two sulfonyl chloride functional groups.

Caption: Molecular structure of **2,4-Mesitylenedisulfonyl Dichloride**.

## Quantitative Data Summary

The essential physicochemical properties of **2,4-Mesitylenedisulfonyl Dichloride** are compiled in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	2,4,6-Trimethylbenzene-1,3-disulfonyl dichloride	[1]
Synonyms	2,4-Mesitylenedisulfonyl Dichloride	[1][2]
CAS Number	68985-08-0	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> Cl <sub>2</sub> O <sub>4</sub> S <sub>2</sub>	[1][2]
Molecular Weight	317.21 g/mol	[1]
Appearance	White to almost white powder/solid	[2]
Melting Point	122 - 126 °C	[2]
Purity	≥ 98%	[2]

## Synthesis Protocol: A Representative Method

While specific, peer-reviewed synthesis protocols for MDSD are not abundant in academic literature, a reliable method can be derived from established procedures for analogous compounds, such as those described in patent literature.[3] The following protocol details a two-step chlorosulfonation of commercially available mesitylene.

**Expertise & Rationale:** This method employs a sequential addition of chlorosulfonic acid. The first, milder step achieves monosulfonation, while the second, more forceful step introduces the second sulfonyl group. The inclusion of a chlorinating agent like thionyl chloride ensures the complete conversion of sulfonic acids to the desired sulfonyl chlorides, preventing yield loss during aqueous workup.

## Proposed Synthesis Workflow

Caption: Proposed workflow for the synthesis of MDSD.

## Step-by-Step Methodology

Materials:

- Mesitylene (1,3,5-trimethylbenzene)
- Chlorosulfonic acid ( $\text{ClSO}_3\text{H}$ )
- Thionyl chloride ( $\text{SOCl}_2$ )
- Crushed ice
- Deionized water
- Hexane or Toluene (for recrystallization)

Procedure:

- **Reactor Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a pressure-equalizing dropping funnel, and a gas outlet connected to a scrubber (to neutralize  $\text{HCl}$  gas), charge mesitylene.

- **Monosulfonation:** Cool the flask in an ice-water bath to 0-5 °C. Slowly add one molar equivalent of chlorosulfonic acid dropwise via the dropping funnel, maintaining the internal temperature below 10 °C.
- **Initial Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for approximately 1 hour.
- **Disulfonation:** Re-cool the reaction mixture to 10 °C. Slowly add a second, larger portion of chlorosulfonic acid (at least 2-3 molar equivalents) dropwise.
- **Chlorination:** Following the second addition of chlorosulfonic acid, add thionyl chloride (1-1.5 molar equivalents) dropwise, ensuring the temperature remains between 10-15 °C.
- **Main Reaction:** Maintain the reaction mixture at 10-15 °C with vigorous stirring for 5-6 hours, or until reaction completion is confirmed by an appropriate method (e.g., TLC or quenching a small aliquot).
- **Workup:** Carefully and slowly pour the reaction mixture onto a large volume of crushed ice with stirring. This will quench the excess reagents and precipitate the crude product.
- **Isolation:** Collect the precipitated white solid by vacuum filtration. Wash the filter cake thoroughly with cold deionized water to remove residual acids.
- **Purification:** Dry the crude solid under vacuum. For final purification, recrystallize the product from a suitable solvent system, such as hexane or a hexane/toluene mixture, to yield pure **2,4-Mesitylenedisulfonyl Dichloride** as a white crystalline solid.

## Applications in Research and Development

MDSD's utility stems from its bifunctionality and the steric influence of its methyl groups. It is primarily employed where a rigid, aromatic linker or a difunctional sulfonating agent is required.

- **Polymer Chemistry:** As a coupling or crosslinking agent, MDSD can be used to synthesize advanced polymers.<sup>[2]</sup> The two sulfonyl chloride groups can react with nucleophiles on different polymer chains (e.g., amines or alcohols) to form stable sulfonamide or sulfonate ester linkages. This crosslinking enhances the mechanical properties and thermal stability of the resulting materials.<sup>[2]</sup>

- **Synthetic Chemistry:** The primary use of MDSD is in the preparation of disulfonamides. By reacting MDSD with two equivalents of a primary or secondary amine, complex molecules with a central, rigid mesitylene core can be constructed. This is particularly useful in creating ligands for coordination chemistry or building blocks for supramolecular structures.
- **Drug Development & Medicinal Chemistry:** In drug development, MDSD serves as a scaffold or linker.<sup>[2]</sup> Its rigid structure can be used to orient two pharmacophores in a specific spatial arrangement, which is critical for optimizing binding to a biological target. The resulting sulfonamides are often metabolically stable and can improve the pharmacokinetic profile of a drug candidate. While this is a known application area, specific examples in publicly accessible literature are limited, suggesting its use may be more prevalent in proprietary industrial research.<sup>[2]</sup>
- **Material Science:** The compound is used to develop advanced materials like specialized coatings and adhesives.<sup>[2]</sup> Its ability to react with surface functional groups can enhance adhesion between different layers or components.

## Safety, Handling, and Storage

Trustworthiness through Safety: Proper handling is paramount for ensuring experimental validity and personnel safety.

- **Hazard Identification:** **2,4-Mesitylenedisulfonyl Dichloride** is classified as a corrosive solid. It causes severe skin burns and serious eye damage. Contact with water or moisture can release hydrochloric acid gas.
- **Personal Protective Equipment (PPE):** Always handle this reagent inside a certified chemical fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.
- **Handling:** Avoid inhalation of dust. Use in a well-ventilated area. Prevent contact with skin and eyes. It is moisture-sensitive and should be handled under an inert atmosphere (e.g., nitrogen or argon) where possible.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from moisture and incompatible materials such as strong bases and oxidizing agents. Store under an inert gas atmosphere to prevent degradation.<sup>[2]</sup>

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Due to its reactivity with water, care must be taken during quenching and disposal procedures.

## Conclusion

**2,4-Mesitylenedisulfonyl Dichloride** is a highly reactive and versatile bifunctional reagent with significant potential in polymer chemistry, material science, and the synthesis of complex organic molecules. Its rigid aromatic core and dual sulfonyl chloride groups make it an effective crosslinking agent and molecular scaffold. While its specific applications in drug development are not widely published, its properties suggest it is a valuable tool for constructing molecules where precise spatial orientation and metabolic stability are required. Adherence to strict safety and handling protocols is essential when working with this corrosive and moisture-sensitive compound.

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